

# 3-Chloro-6-(3-methylphenyl)pyridazine: Proper Disposal Procedures

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## Compound of Interest

Compound Name: 3-Chloro-6-(3-methylphenyl)pyridazine

CAS No.: 66549-34-6

Cat. No.: B1625907

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## Executive Summary

**3-Chloro-6-(3-methylphenyl)pyridazine** (an analog of 3-chloro-6-phenylpyridazine and 3-chloro-6-p-tolylpyridazine) is a halogenated nitrogen heterocycle used primarily as a building block in medicinal chemistry.<sup>[1][2]</sup>

Immediate Action Required:

- Classification: Treat as Halogenated Organic Waste.
- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.<sup>[1]</sup>
- Prohibited: Do NOT dispose of down the drain or in general trash. Do NOT mix with strong oxidizers or acids.

## Chemical Profile & Hazard Identification

Note: Specific safety data for the meta-isomer (3-methylphenyl) is often extrapolated from its para-isomer (CAS 2165-06-2) and phenyl analog (CAS 20375-65-9).[1]

Property	Description
Chemical Structure	Chlorinated pyridazine ring with a 3-methylphenyl (m-tolyl) substituent.
Physical State	Solid (typically off-white to beige powder).
Primary Hazards	Irritant (Skin/Eye/Respiratory); Potential Acute Toxicity (Oral).[3]
Reactivity	Stable under normal conditions. Incompatible with strong oxidizing agents.
Waste Stream	Halogenated Organic.

## Pre-Disposal Handling Protocols

Safety begins at the bench. Adhere to these protocols before the waste even reaches the central accumulation area.

## Personal Protective Equipment (PPE)

- **Hand Protection:** Nitrile rubber gloves (minimum 0.11 mm thickness) are sufficient for incidental contact with the solid. If in solution with penetrating solvents (e.g., DCM, DMSO), use Silver Shield/4H laminate gloves.
- **Eye Protection:** Chemical safety goggles.
- **Respiratory Protection:** If handling large quantities of powder outside a fume hood, use an N95 particulate respirator or P100 cartridges.

## Spill Management (Solid)

- **Isolate:** Evacuate non-essential personnel from the immediate area.
- **Contain:** Cover the spill with a damp paper towel to prevent dust dispersion.

- Clean: Sweep up carefully using a dustpan and brush, or use a HEPA-filtered vacuum.
- Dispose: Place all spill debris (including paper towels and gloves) into the Solid Hazardous Waste container.

## Disposal Workflow

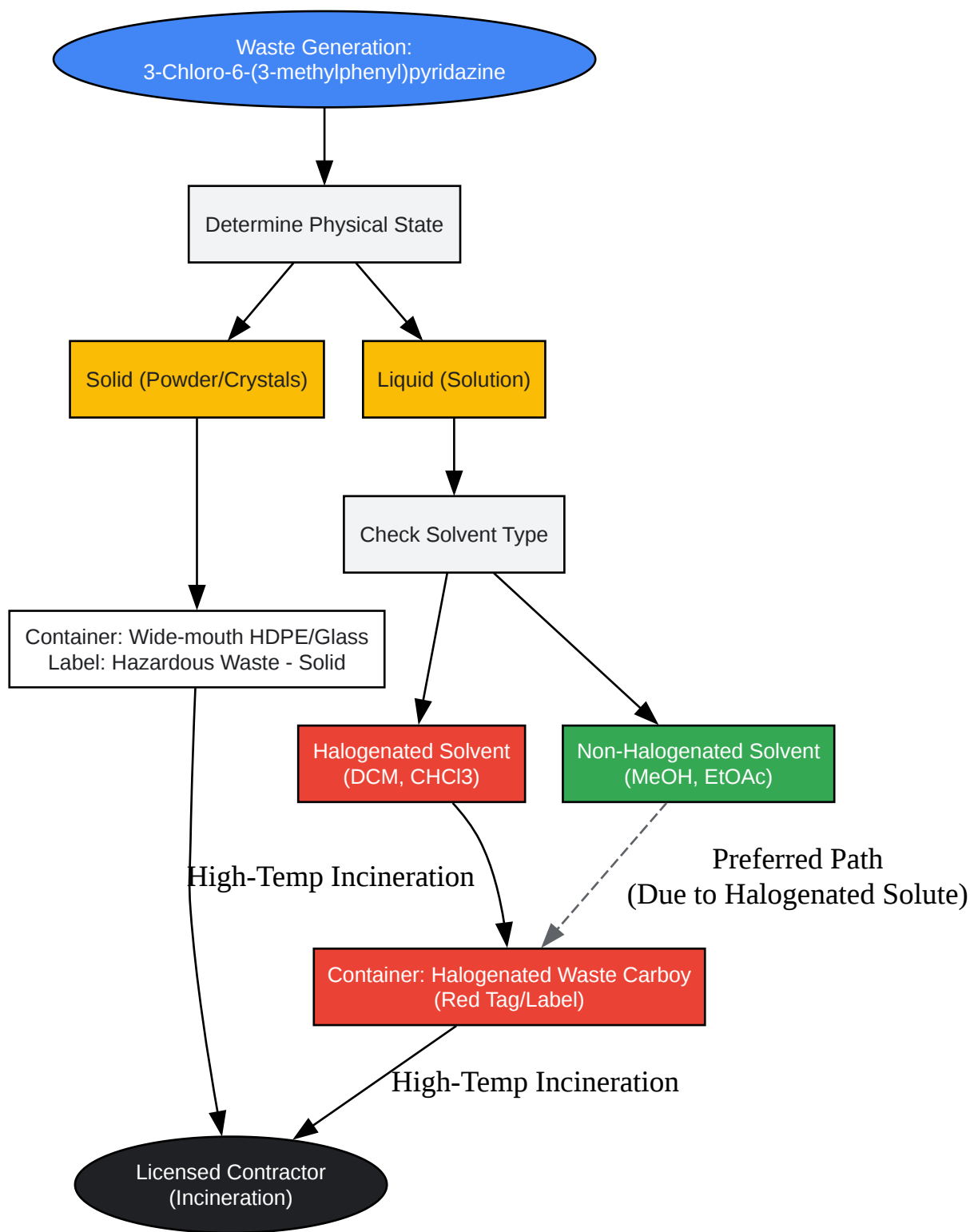
This workflow ensures compliance with EPA (RCRA) regulations and minimizes environmental impact.

## Segregation Strategy

The presence of the Chlorine (Cl) atom and the Pyridazine (Nitrogen) ring dictates the disposal path. Halogenated compounds require specific incineration conditions to prevent the formation of dioxins/furans.

- Stream A: Solid Waste (Pure Compound)
  - Container: Wide-mouth HDPE jar or clear glass jar.
  - Label: "Hazardous Waste - Solid - Toxic/Irritant."<sup>[1]</sup>
  - Content Description: "**3-Chloro-6-(3-methylphenyl)pyridazine**, solid, 100%."<sup>[1]</sup>
- Stream B: Liquid Waste (Reaction Mixtures/Mother Liquors)
  - Solvent Check: If dissolved in halogenated solvents (DCM, Chloroform), use the Halogenated Waste carboy.
  - Solvent Check: If dissolved in non-halogenated solvents (Methanol, Ethyl Acetate), you must still evaluate the concentration. However, best practice for halogenated solutes is to default to the Halogenated Waste stream to prevent downstream contamination of fuel-blending programs.

## Decision Tree (Visualized)



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Figure 1: Decision logic for segregating **3-Chloro-6-(3-methylphenyl)pyridazine** waste streams.

## Regulatory Compliance & Waste Coding

Proper coding is essential for the waste manifest.[4] While this specific isomer is not a P- or U-listed waste (unless it is a discarded commercial chemical product matching a specific listing, which is rare for research intermediates), it is regulated based on its characteristics.

### RCRA Waste Codes (USA)

Waste Type	Code	Justification
Characteristic Toxic	D001/D002/D003	Unlikely unless mixed with ignitable/corrosive solvents.[1]
Halogenated Solvents	F001 / F002	Apply ONLY if the compound is dissolved in spent halogenated solvents (e.g., Methylene Chloride) [1].
Unlisted Hazardous	None (Non-RCRA)	If pure solid, it may be classified as "Non-RCRA Regulated Hazardous Waste" (state dependent, e.g., California) or simply "Hazardous Waste" due to toxicity.

Best Practice: Always tag as "Organic Waste, Toxic, Halogenated" to ensure the disposal facility uses the correct incineration protocols.

### Transport (DOT)

When preparing for off-site transport by a contractor:

- Proper Shipping Name: Toxic solids, organic, n.o.s. (**3-Chloro-6-(3-methylphenyl)pyridazine**).[1]
- UN Number: Typically UN 2811.
- Hazard Class: 6.1 (Toxic).

- Packing Group: III (Low danger) or II (Medium danger) - default to III for research samples unless acute toxicity data proves otherwise.

## Final Disposal Method

The only acceptable final disposal method for halogenated pyridazine derivatives is High-Temperature Incineration.[1]

- Why? Halogenated organics can form dioxins if burned at low temperatures. High-temperature incineration (>1100°C) with scrubber systems ensures complete destruction of the pyridazine ring and safe capture of the chlorine as HCl [2].

## References

- U.S. Environmental Protection Agency (EPA).RCRA Waste Codes for Halogenated Solvents (F-Codes). Available at: [\[Link\]](#)
- National Institutes of Health (NIH) - PubChem.Compound Summary for 3-Chloro-6-phenylpyridazine (Analog).[1] Available at: [\[Link\]](#)

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## Sources

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